

Commercial Sources and Availability of Methyl N-Boc-4-piperidinepropionate: A Technical Guide

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Compound of Interest

Compound Name: Methyl N-Boc-4-piperidinepropionate

Cat. No.: B031724

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl N-Boc-4-piperidinepropionate (CAS No. 162504-75-8) is a key building block in modern medicinal chemistry and drug discovery, particularly recognized for its role as a versatile linker in the development of Proteolysis Targeting Chimeras (PROTACs).^{[1][2]} PROTACs are heterobifunctional molecules designed to recruit a target protein to an E3 ubiquitin ligase, leading to the degradation of the target protein.^{[1][2]} The piperidine moiety in **Methyl N-Boc-4-piperidinepropionate** provides a stable and synthetically tractable scaffold, while the N-Boc protecting group allows for controlled, stepwise chemical modifications. This guide provides a comprehensive overview of the commercial availability of this compound, its key physicochemical properties, and its application in synthetic workflows.

Commercial Availability and Physicochemical Data

Methyl N-Boc-4-piperidinepropionate is readily available from a variety of commercial suppliers specializing in research chemicals and pharmaceutical intermediates. The compound is typically offered in various purities, with $\geq 95\%$ being common. The table below summarizes key data and representative suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Information
Sigma-Aldrich	162504-75-8	C14H25NO4	271.35	97%	Sold as a solid.
MedChemExpress	162504-75-8	C14H25NO4	271.36	Not specified	Marketed as a PROTAC linker.[2]
Sunway Pharm Ltd	162504-75-8	C14H25NO4	271.35	Not specified	Available for bulk inquiry. [3]
Bide Pharmatech Ltd.	162504-75-8	C14H25NO4	271.35	97%	-
Shanghai Raise Chemical Technology Co.,Ltd	162504-75-8	C14H25NO4	271.35	98% (HPLC)	-

Synthetic Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl N-Boc-4-piperidinepropionate** is not readily available in the public domain, its synthesis can be inferred from established organic chemistry principles and protocols for structurally similar compounds. A plausible synthetic route would involve the reaction of a suitably protected 4-piperidinepropionic acid derivative with methanol in the presence of an acid catalyst or a coupling agent.

For instance, the synthesis of the related compound, N-Boc-piperidine-4-carboxylic acid methyl ester, has been described via several routes, including the reaction of N-Boc-piperidine-4-carboxylic acid with trimethylsilyl diazomethane or with methyl iodide in the presence of a base.

[4][5] These methods could likely be adapted for the synthesis of **Methyl N-Boc-4-piperidinepropionate**.

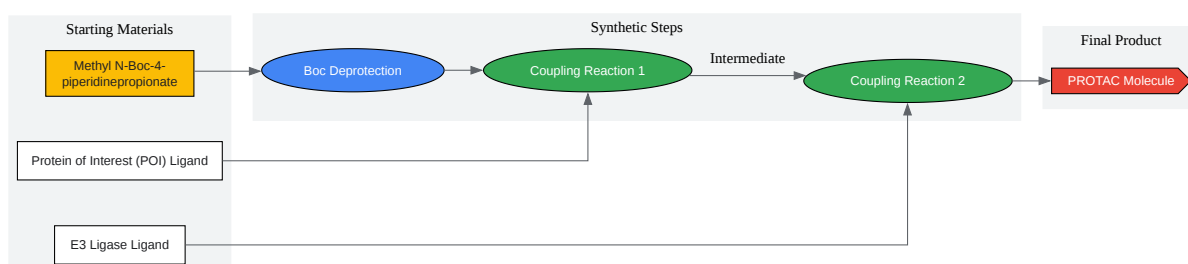
A general synthetic approach could involve the following steps:

- Protection: Protection of the piperidine nitrogen with a Boc group.
- Esterification: Esterification of the propionic acid moiety to the corresponding methyl ester.

Researchers should consult standard organic synthesis textbooks and journals for detailed procedures on these types of transformations.

Application in PROTAC Synthesis

The primary application of **Methyl N-Boc-4-piperidinepropionate** is as a linker or a component of a linker in the synthesis of PROTACs. The workflow below illustrates the conceptual integration of this building block into a PROTAC molecule.



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Caption: Workflow for PROTAC synthesis using **Methyl N-Boc-4-piperidinepropionate**.

Conclusion

Methyl N-Boc-4-piperidinepropionate is a commercially accessible and valuable reagent for drug discovery and development, particularly in the burgeoning field of targeted protein degradation. Its utility as a linker in PROTAC synthesis underscores its importance for researchers and scientists in this area. While specific, detailed synthesis protocols are not widely published, its preparation can be achieved through standard synthetic methodologies. The information provided in this guide serves as a foundational resource for the procurement and application of this key chemical building block.

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